

# Application Notes and Protocols for CAF-382

## Stock Solution Preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: CAF-382

Cat. No.: B15585533

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**CAF-382**, also known as SGC-CAF382-1, is a potent and selective inhibitor of Cyclin-Dependent Kinase-Like 5 (CDKL5). Its utility in cellular and biochemical assays necessitates the accurate preparation of stock solutions to ensure experimental reproducibility and reliability. This document provides a detailed protocol for the preparation, storage, and handling of **CAF-382** stock solutions.

## Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **CAF-382** are summarized in the table below.

Parameter	Value
Molecular Weight	366.50 g/mol
Appearance	White to light yellow solid
Recommended Solvent	Dimethyl Sulfoxide (DMSO)
Recommended Stock Solution Concentration	10 mM
Storage of Solid Compound	Refer to supplier datasheet (typically -20°C)
Storage of Stock Solution in DMSO	-80°C for up to 6 months-20°C for up to 1 month <sup>[1]</sup>
Recommended Working Concentration	≤100 nM for cell-based assays

## Experimental Protocol: Preparation of a 10 mM CAF-382 Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **CAF-382** in DMSO.

Materials:

- **CAF-382** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile, nuclease-free pipette tips

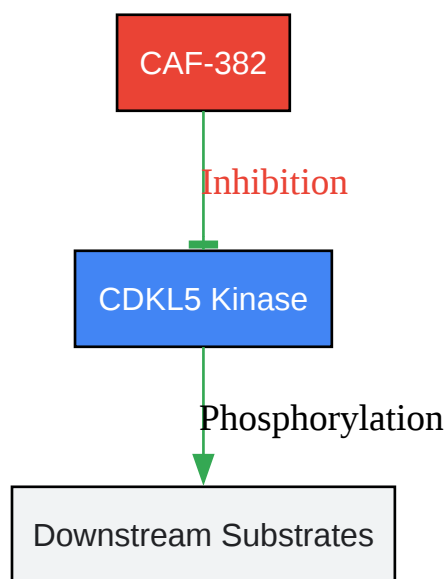
Procedure:

- Pre-Weighing Preparations:

- Before opening, bring the vial of **CAF-382** powder to room temperature to prevent condensation.
- Briefly centrifuge the vial to ensure all the powder is collected at the bottom.
- Weighing the Compound:
  - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
  - Carefully weigh the desired amount of **CAF-382** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.665 mg of **CAF-382**.
    - Calculation:  $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
    - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 366.50 \text{ g/mol} \times 1000 \text{ mg/g} = 3.665 \text{ mg}$
- Dissolution:
  - Add the appropriate volume of DMSO to the tube containing the weighed **CAF-382**. To prepare a 10 mM stock solution with 3.665 mg of **CAF-382**, add 1 mL of DMSO.
  - Cap the tube securely.
- Mixing:
  - Vortex the solution for 1-2 minutes until the **CAF-382** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes or amber glass vials.
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

- For long-term storage (up to 6 months), store the aliquots at -80°C.[1]
- For short-term storage (up to 1 month), store at -20°C.[1]
- Crucially, protect the stock solution from light.[1]

## Signaling Pathway and Experimental Workflow Diagrams



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Application Notes and Protocols for CAF-382 Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15585533#how-to-prepare-caf-382-stock-solution\]](https://www.benchchem.com/product/b15585533#how-to-prepare-caf-382-stock-solution)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)